

Physical properties of delta-Hexalactone (boiling point, melting point, solubility)

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Compound of Interest

Compound Name: *delta-Hexalactone*

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An In-depth Technical Guide to the Physical Properties of delta-Hexalactone

This guide provides a comprehensive overview of the core physical properties of **delta-hexalactone**, a significant compound in the flavor and fragrance industry. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured format, alongside detailed experimental protocols for their determination.

Core Physical Properties of delta-Hexalactone

Delta-hexalactone, with the CAS number 823-22-3, is a colorless, oily liquid at room temperature. Its physical characteristics are crucial for its application and handling in various scientific and industrial settings.

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **delta-hexalactone** compiled from various sources.

Physical Property	Value	Conditions
Boiling Point	231°C	@ 760 mm Hg
110-112°C	@ 15 mm Hg[1][2][3][4][5][6]	
59-60°C	@ 0.04 mm Hg[1]	
Melting Point	-18°C[2][5][7][8]	@ 760 mm Hg
-31.00°C[1][3][4]	@ 760 mm Hg	
Solubility	Soluble	Alcohol, oil, propylene glycol, ether[3][4]
Slightly Soluble / Immiscible	Water[2][3][4][5][6][7][8][9]	
Density	1.037 g/mL	@ 25°C[2][5][6]
Refractive Index	1.449-1.453	@ 20°C[1][3]
1.452	@ 20°C[2][5][6]	
Vapor Pressure	0.145 mmHg	@ 25°C[1][8][9]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the boiling point, melting point, and solubility of organic compounds like **delta-hexalactone**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

Methodology: Capillary Tube Method (Thiele Tube)[10] This micro-method is suitable for small quantities of a liquid sample.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (mineral oil), and a heat source.
- Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing heating oil, ensuring the test tube is immersed in the oil.
- The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and escape as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

2.2. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a very narrow temperature range.

Methodology: Capillary Melting Point Apparatus[11][12][13][14][15] This is a common and accurate method for determining the melting point of a solid organic compound.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), and the solid sample.
- Procedure:
 - A small amount of the finely powdered, dry sample is packed into the closed end of a capillary tube to a height of about 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The apparatus is heated at a controlled rate. A rapid heating rate can be used initially to get an approximate melting point.
- For an accurate measurement, the determination is repeated with a fresh sample, and the heating rate is slowed to 1-2°C per minute as the temperature approaches the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has melted into a clear liquid.

2.3. Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

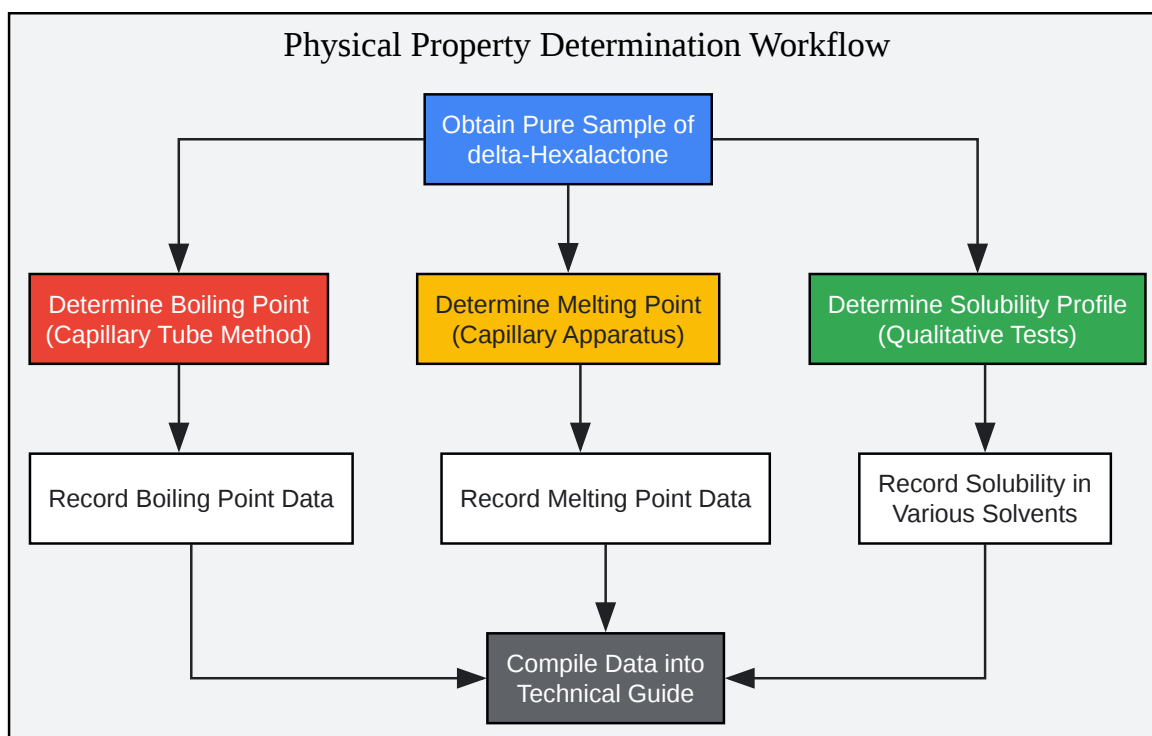
Methodology: Qualitative Solubility Test[16][17][18][19][20] This method involves observing the miscibility of a compound in various solvents.

- Apparatus: Small test tubes, a vortex mixer (optional), and a selection of solvents (e.g., water, ethanol, diethyl ether, acetone).
- Procedure:
 - Approximately 0.1 g of the solid sample or 0.2 mL of the liquid sample is placed in a small test tube.
 - About 3 mL of the chosen solvent is added to the test tube.
 - The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
 - The mixture is then observed to determine if the sample has dissolved. A substance is considered "soluble" if it dissolves completely, forming a homogeneous solution. If a solid remains or if two distinct liquid layers are present, the substance is considered "insoluble" or "immiscible".

- This procedure is repeated with a range of solvents to build a solubility profile for the compound.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the determination of the physical properties of an organic compound such as **delta-hexalactone**.



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Caption: Workflow for determining the physical properties of **delta-Hexalactone**.

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- To cite this document: BenchChem. [Physical properties of delta-Hexalactone (boiling point, melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130344#physical-properties-of-delta-hexalactone-boiling-point-melting-point-solubility]

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